Technical Guide: 6-Chloro-1-methyl-3-phenylpyridin-2(1H)-one

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Compound of Interest

Compound Name:	*6-Chloro-1-methyl-3-phenylpyridin-2(1H)-one*
CAS No.:	*67970-91-6*
Cat. No.:	*B3278547*

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Part 1: Chemical Identity & Core Specifications[1][2][3]

6-Chloro-1-methyl-3-phenylpyridin-2(1H)-one is a specialized heterocyclic building block belonging to the N-alkyl-2-pyridone class.[1] It is characterized by a pyridin-2-one core substituted with a phenyl group at the C3 position, a chlorine atom at the C6 position, and a methyl group on the nitrogen (N1).[1]

This compound serves as a critical intermediate in medicinal chemistry, particularly in the synthesis of P2X7 receptor antagonists, mGluR modulators, and other CNS-active agents where the 3-phenylpyridin-2-one scaffold is a privileged structure.[1]

Identification Data

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Property	Specification
Chemical Name	6-Chloro-1-methyl-3-phenylpyridin-2(1H)-one
CAS Registry Number	Not widely listed in public databases (See Note 1)
Molecular Formula	$C_{12}H_{10}ClNO$
Molecular Weight	219.67 g/mol
SMILES	CN1C(Cl)=CC=C(C2=CC=CC=C2)C1=O
InChI Key	Generated from structure
Core Scaffold	2-Pyridone (Lactam)
Key Functionality	Electrophilic C6-Cl handle for SnAr; Lipophilic C3-Phenyl

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Note 1: While the parent compound (6-chloro-3-phenylpyridin-2(1H)-one) appears in patent literature (e.g., US Patent 4,186,200), the specific N-methylated derivative is often synthesized in situ or cataloged under internal proprietary codes in drug discovery programs. Researchers should rely on the SMILES string for database searching.

Part 2: Synthesis & Manufacturing Methodologies

The synthesis of **6-Chloro-1-methyl-3-phenylpyridin-2(1H)-one** typically follows a convergent route. The most robust method involves the construction of the pyridone ring followed by N-methylation, or the direct cyclization of N-methylated precursors.[1]

Primary Synthetic Route (N-Alkylation)[4]

This pathway is preferred for its modularity, allowing the late-stage introduction of the methyl group.[1]

- Precursor Assembly: Condensation of phenylacetaldehyde or a phenyl-malonate equivalent with an activated nitrile or enamine to form the 3-phenylpyridin-2-one core.[1]
- C6 Functionalization: If the ring is formed with a hydroxyl at C6 (e.g., from a glutaconimide precursor), it is converted to the chloride using Phosphorus Oxychloride ($POCl_3$).[1]
- N-Methylation (Critical Step): The 6-chloro-3-phenylpyridin-2(1H)-one intermediate is treated with Methyl Iodide (MeI) or Dimethyl Sulfate (DMS) in the presence of a weak base (e.g., K_2CO_3) in a polar aprotic solvent (DMF or Acetone).[1]

Mechanism: The reaction proceeds via an S_N2 mechanism.[1] The base deprotonates the amide nitrogen (creating a pyridone anion), which then attacks the electrophilic methyl group.[1]

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> *Technical Insight: Regioselectivity is key. Pyridones can undergo O-alkylation (forming methoxypyridines) vs. N-alkylation. Using a soft electrophile (MeI) and a polar solvent favors the desired N-alkylation.[1]*

Visualization of Synthetic Logic



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Caption: Step-wise synthetic pathway highlighting the critical chlorination and regioselective N-methylation steps.

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Part 3: Chemical Reactivity & Applications

Reactivity Profile (The "Warhead")

The C6-Chlorine atom in this scaffold is activated by the adjacent nitrogen (N1) and the electron-deficient nature of the pyridine ring.[1] This makes it an excellent handle for Nucleophilic Aromatic Substitution (SNAr).[1]

- Nucleophiles: Primary and secondary amines, thiols, and alkoxides.[1]
- Reaction Conditions: Typically requires heating (80–120°C) in solvents like DMSO or NMP, often with a base (DIPEA).[1]
- Application: This reactivity allows the "6-position" to be derivatized with solubilizing groups (e.g., piperazines, morpholines) to improve the pharmacokinetic profile of the final drug candidate.[1]

Drug Discovery Applications

The 1-methyl-3-phenylpyridin-2-one scaffold is a bioisostere for biphenyl and other bi-aryl systems.[1] It is prominently found in:

- P2X7 Receptor Antagonists: Used in the treatment of inflammation and pain. The pyridone core provides a rigid template that positions the phenyl group into a hydrophobic pocket of the receptor.
- Kinase Inhibitors: The C6 position can be substituted with hinge-binding motifs.[1]
- GABA-A Modulators: Structural analogs (e.g., Perampanel derivatives) utilize the pyridone core for receptor binding.[1]

Part 4: Experimental Protocol (Standardized)

Protocol: Synthesis of **6-Chloro-1-methyl-3-phenylpyridin-2(1H)-one** via N-Methylation

- Reagents:
  - 6-Chloro-3-phenylpyridin-2(1H)-one (1.0 eq) [Parent Scaffold]

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- Methyl Iodide (1.2 eq)[1]
- Potassium Carbonate (K_2CO_3, 2.0 eq)[1]
- DMF (Dimethylformamide), anhydrous (10 volumes)[1]

- Procedure:
  - Step 1: Charge a round-bottom flask with 6-chloro-3-phenylpyridin-2(1H)-one and anhydrous DMF under an inert atmosphere (N_2 or Ar).
  - Step 2: Add K_2CO_3 in a single portion. Stir at room temperature for 15 minutes to facilitate deprotonation.
  - Step 3: Add Methyl Iodide dropwise via syringe to control the exotherm.[1]
  - Step 4: Stir the reaction mixture at room temperature for 4–6 hours. Monitor by TLC or LC-MS (Target Mass: ~220 amu).[1]
  - Step 5 (Work-up): Pour the mixture into ice-water (50 volumes). The product typically precipitates. Filter the solid.[2][3]
  - Step 6 (Purification): Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO_2, Hexane/EtOAc gradient) to remove any O-methylated byproduct.[1]

- Validation:
  - ^1H NMR (DMSO-d_6): Look for the N-Methyl singlet at δ ~3.5–3.6 ppm.[1] The absence of the N-H broad singlet confirms alkylation.
  - LC-MS: Confirm $[M+H]^+$ = 220.0/222.0 (Cl isotope pattern).[1]

Part 5: References

- Kubo, K., et al. (1980).[1] United States Patent 4,186,200: 3-Phenyl-2-pyridone derivatives.[1][4][5] U.S. Patent and Trademark Office.

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- Source of the parent compound (6-chloro-3-phenyl-2-pyridone) synthesis and reactivity.[1][4][5]

- PubChem Database. (2025).[1][6] Compound Summary: 6-Chloro-1-methyl-3-pyridinemethanamine (Analog Reference).[1] National Center for Biotechnology Information.[1]

  - Used for structural verification of related chloropyridone scaffolds.[1]

- Innocenti, P., et al. (2021).[1] Design and Synthesis of MPS1 Inhibitors. MDPI Molbank.

  - References the use of chloropyridines in SNAr reactions for kinase inhibitor synthesis.

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